

Section 1: Compound Identification and Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3,5-Dimethyl-2-nitrobenzoic acid
CAS No.: 52095-18-8
Cat. No.: B2983095

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A precise understanding of a compound's identity and physical characteristics is the foundation of a comprehensive safety assessment. These properties influence storage conditions, handling techniques, and potential exposure routes.

Table 1: Chemical Identifiers for **3,5-Dimethyl-2-nitrobenzoic acid**

Identifier	Value	Source
CAS Number	52095-18-8	
Molecular Formula	C ₉ H ₉ NO ₄	
Molecular Weight	195.17 g/mol	
InChI Key	HGFCXXRETYVGMH- UHFFFAOYSA-N	
Synonyms	3,5-dimethyl-2-nitrobenzoic acid	

Table 2: Physicochemical Properties of **3,5-Dimethyl-2-nitrobenzoic acid**

Property	Value	Source
Physical Form	Solid	
Purity	≥98% (Typical)	
Boiling Point	363.5 ± 30.0 °C at 760 mmHg	
Storage Temperature	Room Temperature	

Section 2: Hazard Identification and Toxicological Profile

Based on the Globally Harmonized System (GHS), **3,5-Dimethyl-2-nitrobenzoic acid** is classified as a hazardous substance. Understanding these hazards is crucial for preventing accidental exposure and mitigating health risks.

GHS Classification and Hazard Statements

The compound is designated with the GHS07 pictogram, indicating that it is harmful.

Table 3: GHS Hazard and Precautionary Statements

Code	Statement	Source
H302	Harmful if swallowed	
H312	Harmful in contact with skin	
H332	Harmful if inhaled	
P261	Avoid breathing dust/fume/gas/mist/vapours/spray	[1][2]
P280	Wear protective gloves/protective clothing/eye protection/face protection	[3]
P302+P352	IF ON SKIN: Wash with plenty of soap and water	[3]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing	[3][4]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[1][2]

Toxicological Insights: The Rationale Behind the Hazards

- **Systemic Toxicity (Harmful by all routes):** The primary concern with many aromatic nitro compounds is their potential to cause methemoglobinemia upon absorption into the bloodstream.[5][6] This condition impairs the ability of red blood cells to transport oxygen, leading to cyanosis (a bluish discoloration of the skin), headache, dizziness, and in severe cases, cardiac dysrhythmias and respiratory distress.[5][6] Although this effect has not been specifically documented for **3,5-Dimethyl-2-nitrobenzoic acid**, it is a known risk for the chemical class and the primary justification for the H302/H312/H332 classifications.

- Irritation: While not formally classified as an irritant based on available data, related dinitrobenzoic acids are known to cause skin, eye, and respiratory irritation.[1][4][7] The acidic nature of the carboxylic group combined with the nitro functional groups can lead to localized inflammation upon contact. It is prudent to handle this compound as a potential irritant.

Diagram 1: Primary Exposure Routes and Potential Target Organs

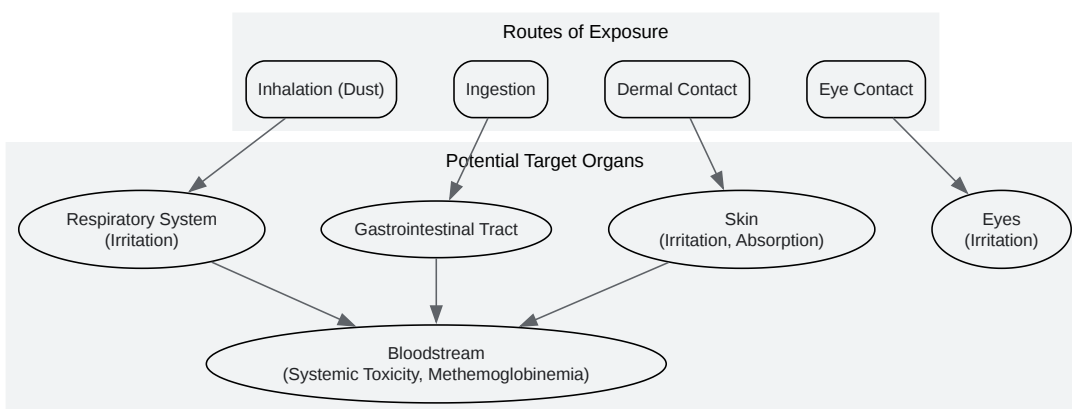
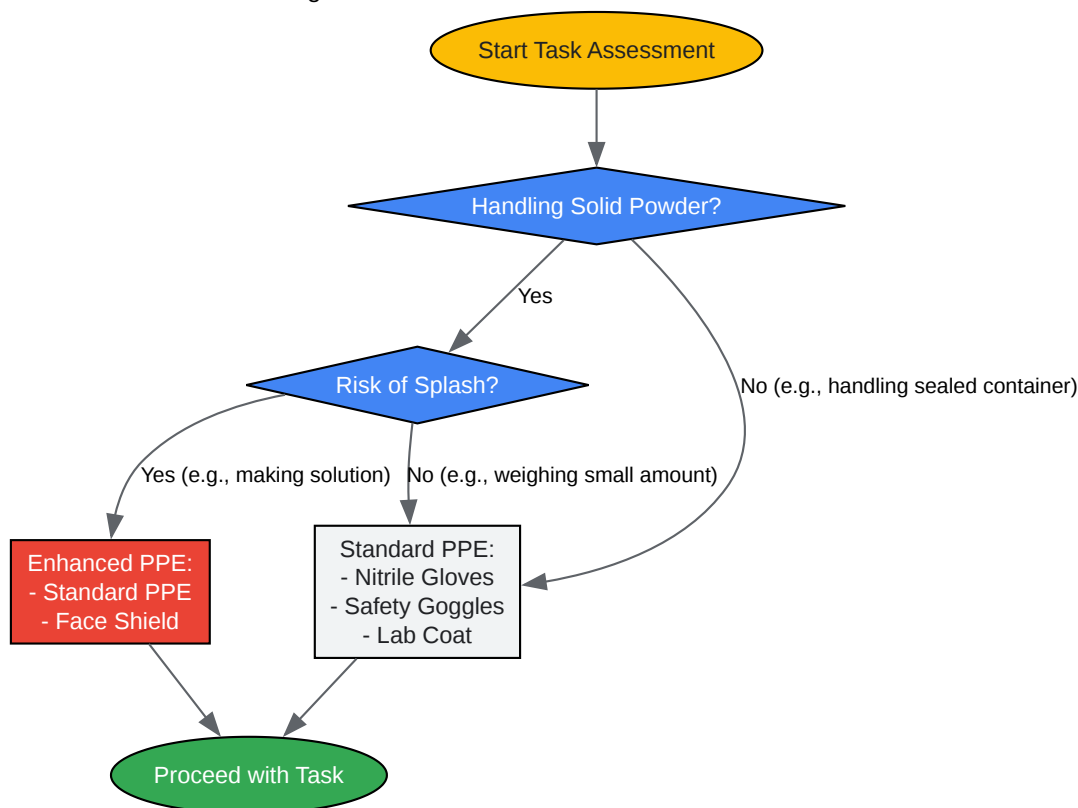


Diagram 2: Task-Based PPE Selection Workflow



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Caption: Diagram 2: Task-Based PPE Selection Workflow.

Section 4: Safe Handling and Storage Protocols

Adherence to standardized protocols is paramount for preventing incidents.

Protocol for Handling Solid **3,5-Dimethyl-2-nitrobenzoic acid**

- Preparation: Before handling, ensure the fume hood is operational, the work area is clean, and all necessary PPE is donned correctly.
- Aliquotting: To minimize dust generation, avoid pouring the dry powder. [5] Use a spatula or scoop to carefully transfer the solid from the stock container to a tared weigh boat or vessel.
- Solution Preparation: Add the solvent to the solid slowly to avoid splashing. If sonication or heating is required to dissolve the compound, ensure the vessel is appropriately capped or covered to prevent aerosolization.
- Post-Handling: After use, securely close the primary container. Decontaminate the spatula and work surface with a suitable solvent (e.g., 70% ethanol) followed by soap and water.
- Hygiene: Always wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory. [5][8] Storage Requirements
- Container: Store in a tightly sealed, properly labeled container to prevent contamination and accidental misuse. [5][8] * Location: Keep in a cool, dry, well-ventilated area designated for chemical storage. [5][8] Store at room temperature as recommended. * Incompatibilities: Segregate from strong oxidizing agents and strong bases. [9][10] Aromatic nitro compounds can react exothermically or create unstable products when mixed with strong bases.

Section 5: Emergency Procedures

Rapid and correct response during an emergency can significantly reduce the severity of an incident.

Table 4: First Aid Measures

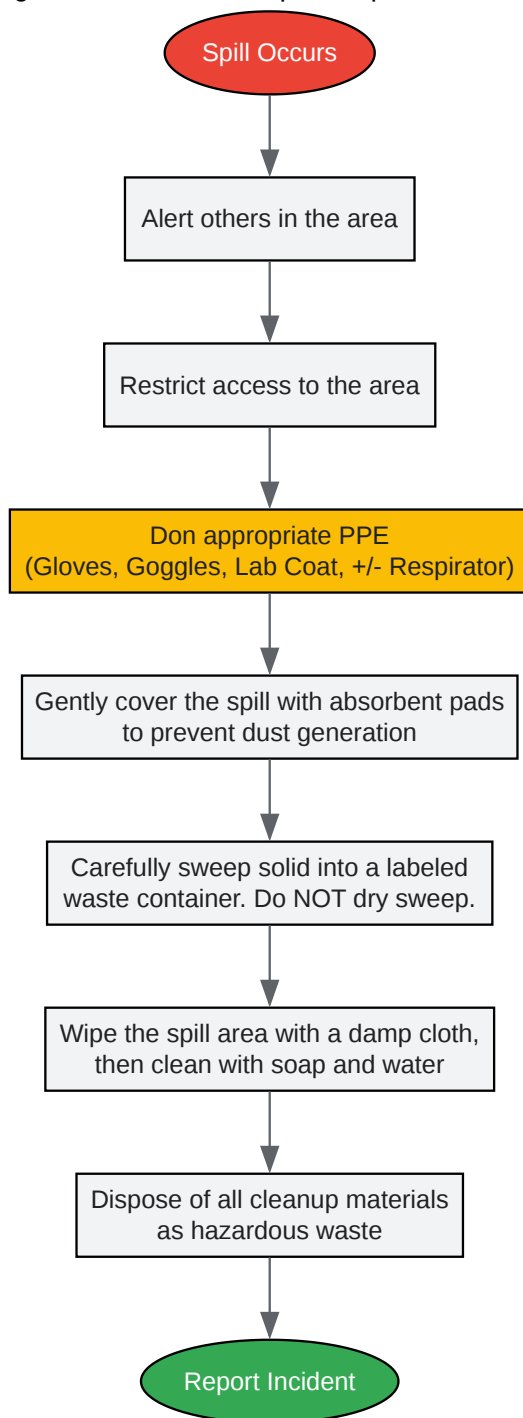
Exposure Route	Procedure	Source
Inhalation	1. Immediately move the affected person to fresh air. 2. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. 3. Seek immediate medical attention.	[4][8][11]
Skin Contact	1. Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. 2. Seek medical attention if irritation persists.	[1][3][4]
Eye Contact	1. Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. 2. Remove contact lenses if present and easy to do. 3. Seek immediate medical attention.	[1][4][11]
Ingestion	1. Do NOT induce vomiting. 2. If the person is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of water to drink. 3. Never give anything by mouth to an unconscious person. 4. Seek immediate medical attention.	[4][5][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam. [1][5]* Hazardous Combustion Products: Thermal decomposition may produce toxic gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x). [5][9]* Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and combustion products. [1][5] Accidental Release Measures (Spills)

The following protocol is for a small solid spill. For a large spill, evacuate the area and contact institutional emergency personnel.

Diagram 3: Small Solid Spill Response Workflow



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Caption: Diagram 3: Small Solid Spill Response Workflow.

Section 6: Disposal Considerations

Chemical waste must be managed in a way that ensures the safety of personnel and protects the environment.

- Waste Classification: **3,5-Dimethyl-2-nitrobenzoic acid** and any materials contaminated with it (e.g., gloves, weigh boats, cleanup materials) must be treated as hazardous chemical waste. [3]* Disposal Procedure: Collect waste in a clearly labeled, sealed container. Do not mix with other waste streams unless compatibility is confirmed. Dispose of the waste through your institution's environmental health and safety (EHS) office, in strict accordance with all local, state, and federal regulations. [4][5]

References

- Safety Data Sheet - 3,5-Dinitrobenzoic acid. Chemwatch. [[Link](#)]
- MATERIAL SAFETY DATA SHEET - 4-Bromo-5-fluoro-2-nitrobenzoic acid. Chemcia Scientific. [[Link](#)]
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- To cite this document: BenchChem. [Section 1: Compound Identification and Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2983095/docs#section-1-compound-identification-and-physicochemical-properties>]

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